

A Technical Guide to the Thermochemical Data of Zinc Iodide Formation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: zinc(II)iodide

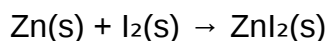
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This technical guide provides a comprehensive overview of the core thermochemical data associated with the formation of zinc iodide (ZnI_2). It is intended for researchers, scientists, and professionals in drug development who require precise thermodynamic values and an understanding of their experimental origins. This document summarizes key quantitative data, outlines experimental methodologies, and provides logical visualizations to illustrate fundamental thermodynamic relationships and workflows.

Core Thermochemical Data

The formation of solid zinc iodide from its constituent elements in their standard states, solid zinc (Zn(s)) and solid iodine ($\text{I}_2\text{(s)}$), is an exothermic process. The reaction is represented as:



The standard state for these calculations is defined at a temperature of 298.15 K (25 °C) and a pressure of 1 bar. The key thermochemical parameters for the formation of solid zinc iodide are summarized below.

Table 1: Standard Thermochemical Values for the Formation of Zinc Iodide ($\text{ZnI}_2\text{(s)}$)

Thermochemical Parameter	Symbol	Value	Units
Standard Enthalpy of Formation	ΔH°_f	-208.0	kJ/mol [1][2]
Standard Gibbs Free Energy of Formation	ΔG°_f	-209.0	kJ/mol [3][4][5]

| Standard Molar Entropy | S° | 161.1 | $\text{J}/(\text{mol}\cdot\text{K})$ [2][3][4] |

Note: Values are for solid zinc iodide at 298.15 K.

For context, the standard molar entropies of the reactant elements in their standard states are also provided.

Table 2: Standard Molar Entropies of Constituent Elements

Element	Symbol	Standard State	Standard Molar Entropy (S°)	Units
Zinc	Zn	solid	41.63	$\text{J}/(\text{mol}\cdot\text{K})$ [3][4][6]

| Iodine | I_2 | solid | 116.14 | $\text{J}/(\text{mol}\cdot\text{K})$ [2][4] |

Thermodynamic Relationships

The fundamental relationship between enthalpy, entropy, and Gibbs free energy is crucial for understanding the spontaneity of a reaction. The diagram below illustrates the equation that connects these primary thermochemical quantities.

$$\Delta G^\circ \text{ Gibbs Free Energy} = \Delta H^\circ \text{ Enthalpy} - T \text{ Temperature} \times \Delta S^\circ \text{ Entropy}$$

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Gibbs free energy equation relating enthalpy and entropy.

Experimental Protocols

The determination of the standard enthalpy of formation (ΔH°_f) of zinc iodide is typically achieved through solution calorimetry. While direct synthesis is possible, a common and precise method involves measuring the heat of reaction in a solution, from which the enthalpy of formation can be calculated using Hess's Law.

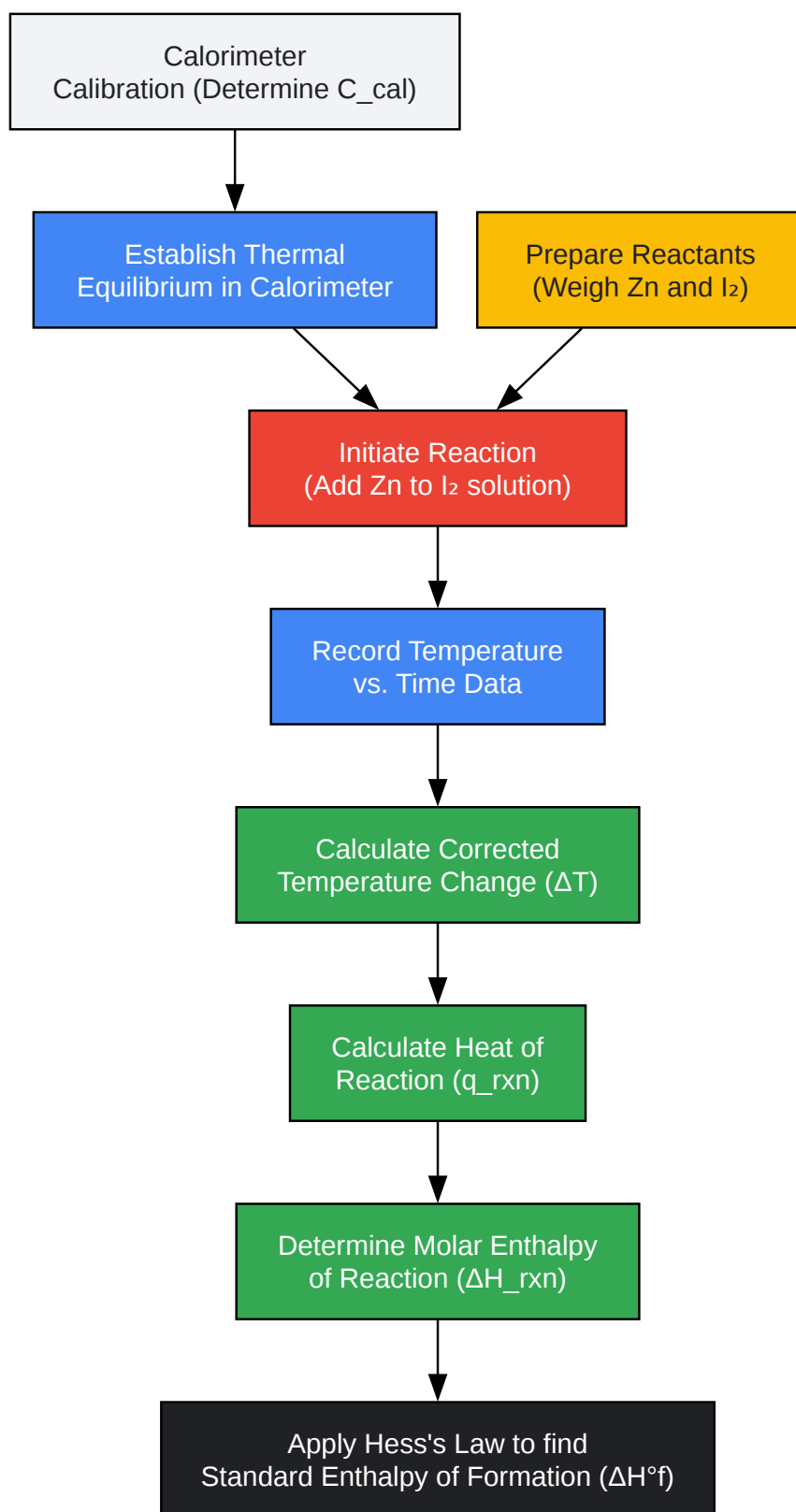
Protocol: Determining Enthalpy of Formation via Solution Calorimetry

This protocol outlines a generalized procedure for determining the enthalpy of formation of $\text{ZnI}_2(\text{s})$.

- Objective: To measure the enthalpy change for the reaction of zinc powder with a solution of iodine in a suitable solvent and use it to calculate the standard enthalpy of formation of $\text{ZnI}_2(\text{s})$.
- Materials & Apparatus:
 - High-purity zinc powder (excess reactant).
 - High-purity iodine crystals (limiting reactant).
 - Solvent (e.g., methanol, ethanol, or a suitable aqueous solution).^{[7][8]}
 - Isoperibol or adiabatic solution calorimeter.
 - Calibrated thermometer or thermistor with high precision (e.g., ± 0.001 K).
 - Stirrer.
 - Timer.
 - Weighing boats and a high-precision analytical balance.
- Methodology:

- **Calorimeter Calibration:** The heat capacity of the calorimeter system (C_{cal}) is determined by performing a reaction with a known enthalpy change or by using an electrical heater. This step is critical for accurate results.
- **Reactant Preparation:** A precise mass of iodine is weighed and dissolved in a known volume of the solvent within the calorimeter's reaction vessel. The system is allowed to reach thermal equilibrium.
- **Reaction Initiation:** A precisely weighed mass of zinc powder (in stoichiometric excess to ensure all iodine reacts) is added to the iodine solution to initiate the reaction. The direct reaction of zinc and iodine yields zinc iodide.^{[7][9]}
- **Temperature Monitoring:** The temperature of the solution is recorded at regular intervals before, during, and after the reaction until a stable final temperature is reached. The exothermic nature of the reaction will cause a temperature rise.^{[1][7]}
- **Data Analysis:** The corrected temperature change (ΔT) is determined by extrapolating the pre- and post-reaction temperature-time data to the time of mixing, accounting for any heat exchange with the surroundings.
- **Calculation of Reaction Heat (q_{rxn}):** The heat evolved by the reaction is calculated using the formula: $q_{\text{rxn}} = - (C_{\text{cal}} + C_{\text{sol}}) \times \Delta T$ where C_{sol} is the heat capacity of the solution.
- **Enthalpy Calculation:** The molar enthalpy of reaction (ΔH_{rxn}) is found by dividing q_{rxn} by the number of moles of the limiting reactant (iodine). This value, combined with the known enthalpies of formation of the reactants and products in solution, allows for the calculation of the standard enthalpy of formation of solid ZnI_2 via a thermochemical cycle (Hess's Law).

The following diagram illustrates a generalized workflow for this experimental determination.



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Experimental workflow for calorimetric determination of ΔH°_f .

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- To cite this document: BenchChem. [A Technical Guide to the Thermochemical Data of Zinc Iodide Formation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8815724#thermochemical-data-for-zinc-iodide-formation]

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